

Personal protective equipment for handling Diironnonacarbonyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diironnonacarbonyl*

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Essential Safety and Handling Guide for Diironnonacarbonyl

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Diironnonacarbonyl**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Diironnonacarbonyl**.

Property	Value	Citations
Molecular Formula	C9Fe2O9	[1] [2]
Molecular Weight	363.78 g/mol	[1] [2]
Melting Point	100 °C / 212 °F	[2]
Storage Temperature	2-8°C (Refrigerated)	[3]
Appearance	Yellow-orange solid/platelets	[2] [4]
Solubility	Insoluble in water	[1] [4]

Personal Protective Equipment (PPE)

Strict adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory when handling **Diironnonacarbonyl** to prevent skin, eye, and respiratory exposure.

Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- A face shield should be worn over safety glasses, especially when there is a risk of splashing or explosion.[3][5]

Skin Protection:

- Wear appropriate protective gloves to prevent skin exposure.[1] Nitrile rubber gloves are a suitable option.[2]
- Wear appropriate protective clothing to prevent skin exposure, such as a lab coat.[1] For handling pyrophoric materials like **Diironnonacarbonyl**, a Nomex® laboratory coat over cotton clothing is recommended.[5]
- Ensure footwear is closed-toe and covers the entire foot.[5]

Respiratory Protection:

- Work in a well-ventilated area, preferably under a fume hood, to keep airborne concentrations low.[1][3]
- If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] A type P3 (EN 143) respirator cartridge is recommended.

Experimental Protocol for Handling **Diironnonacarbonyl**

This step-by-step protocol outlines the safe handling of **Diironnonacarbonyl** from preparation to disposal.

1. Preparation and Precautionary Measures:

- Before handling, ensure all necessary PPE is available and in good condition.
- Work in a designated area, such as a fume hood, with adequate ventilation.[\[1\]](#)[\[3\]](#)
- Handle **Diironnonacarbonyl** under an inert atmosphere (e.g., nitrogen or argon) as it is air-sensitive.[\[1\]](#)[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources as it is a flammable solid.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Take precautionary measures against static discharge.[\[1\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#)

2. Handling and Use:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Ground and bond containers when transferring material.[\[1\]](#)
- Do not allow the product to come into contact with water, as it can release flammable gas.[\[3\]](#)

3. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances like oxidizing agents.[\[1\]](#)
- Keep the container tightly closed and protected from air, light, and moisture.[\[2\]](#)[\[3\]](#)
- Store refrigerated at 2-8°C.[\[3\]](#)

4. Accidental Release Measures:

- In case of a spill, immediately clean it up, observing all safety precautions.[[1](#)]
- Sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[[1](#)][[3](#)]
- Remove all sources of ignition and use spark-proof tools for cleanup.[[1](#)]
- Provide ventilation and place the collected material under an inert atmosphere.[[1](#)]

5. First Aid Procedures:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[[1](#)][[6](#)]
- Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[[1](#)]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[[1](#)][[3](#)]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[[1](#)][[3](#)]

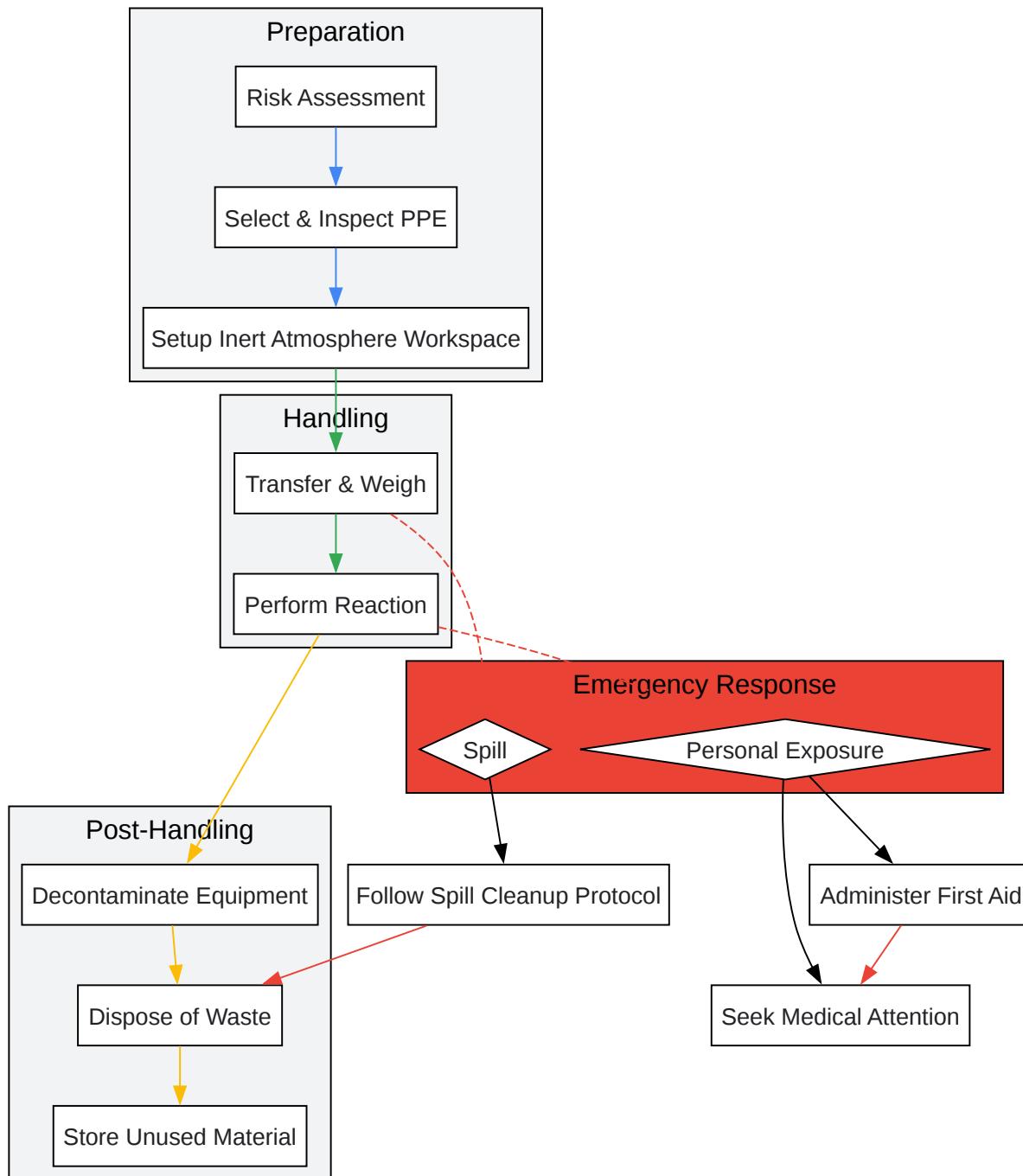
6. Disposal:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations.[[1](#)]
- Dispose of unused product and contaminated packaging in a suitable container at an approved waste disposal plant.[[6](#)]
- Empty containers may retain product residue and can be dangerous; they should be handled as hazardous waste.[[1](#)][[2](#)]
- Consider offering surplus and non-recyclable solutions to a licensed disposal company.[[3](#)]

Workflow for Handling Diironnonacarbonyl

The following diagram illustrates the logical workflow for the safe handling of Diironnonacarbonyl.

Workflow for Safe Handling of Diironnonacarbonyl

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Caption: Logical workflow for handling **Diironnonacarbonyl**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Diironnonacarbonyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12055905#personal-protective-equipment-for-handling-diironnonacarbonyl]

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